

Application Note: Preparation and Handling of APY29 Stock Solution in DMSO

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Compound of Interest

Compound Name: APY29

Cat. No.: B605552

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Audience: Researchers, scientists, and drug development professionals.

Introduction **APY29** is a potent and specific type I kinase inhibitor of Inositol-requiring enzyme 1 α (IRE1 α), a key sensor and transducer of the Unfolded Protein Response (UPR).^{[1][2]}

APY29 binds to the ATP-binding site of the IRE1 α kinase domain, leading to the inhibition of its autophosphorylation (IC₅₀ = 280 nM).^{[1][3]} Paradoxically, this binding allosterically activates the adjacent endoribonuclease (RNase) domain (EC₅₀ = 460 nM), promoting the splicing of X-box binding protein 1 (XBP1) mRNA.^{[1][4]} This unique modulatory activity makes **APY29** a valuable tool for studying the intricate signaling of the UPR pathway.

Proper preparation, storage, and handling of **APY29** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for preparing a stock solution of **APY29** using Dimethyl Sulfoxide (DMSO) and outlines its mechanism of action.

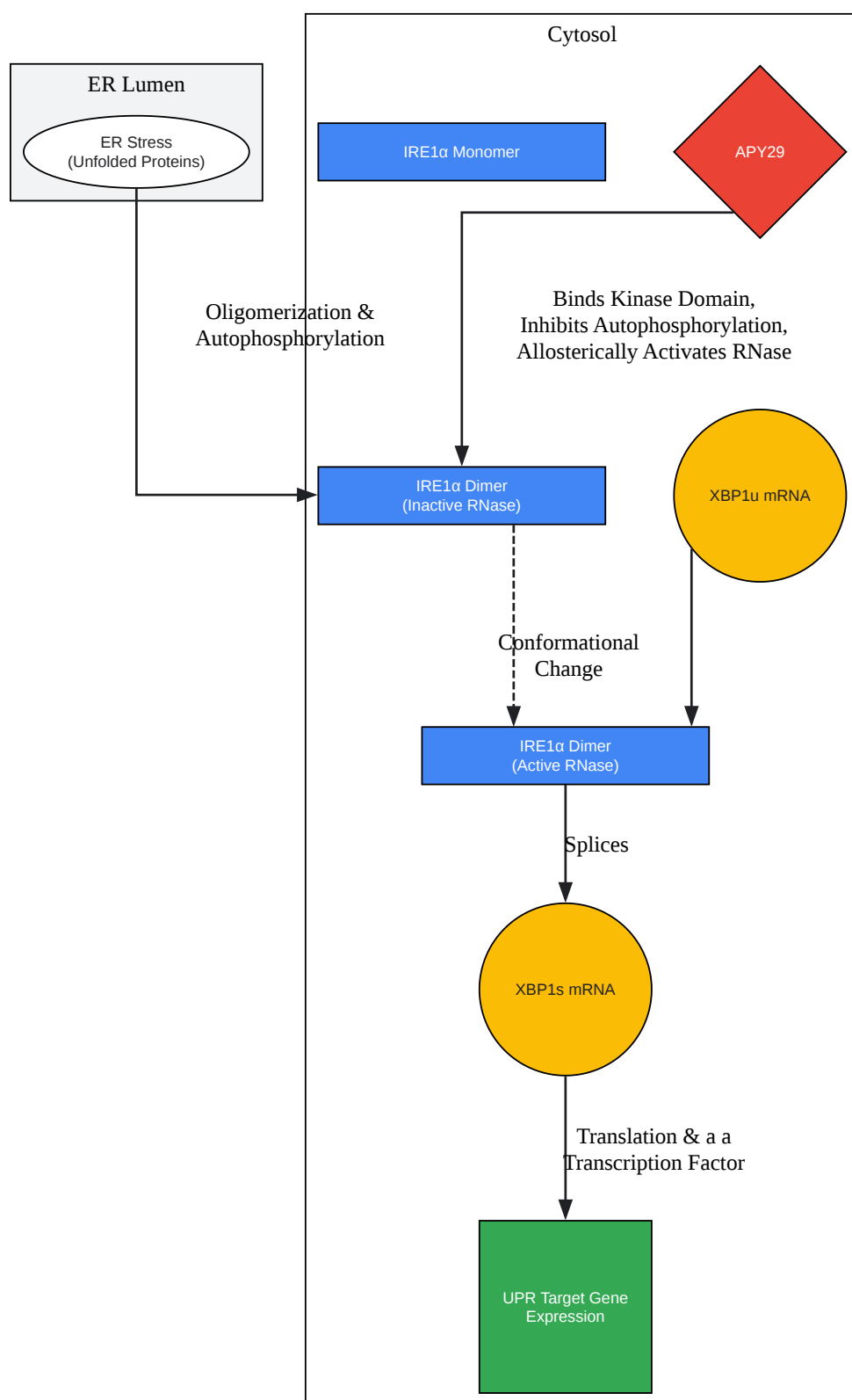
Quantitative Data Summary

The following table summarizes the key properties and solubility information for **APY29**.

Parameter	Value	Reference(s)
Molecular Formula	C ₁₇ H ₁₆ N ₈	[1][3]
Molecular Weight	332.36 g/mol	[1][3]
CAS Number	1216665-49-4	[1][3]
Mechanism of Action	Type I Kinase Inhibitor of IRE1α; Allosteric Activator of IRE1α RNase	[2][3]
IC ₅₀ (Autophosphorylation)	280 nM	[1][5]
Solubility in DMSO	12.5 mg/mL to 50 mg/mL (37.61 mM to 150.44 mM). Solubility is highly dependent on DMSO purity and water content.[1][3][5]	[1][3][5]
Powder Storage	-20°C for up to 3 years.	[1][3]
Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month. Aliquoting is highly recommended to avoid repeated freeze-thaw cycles. [1][3]	[1][3]

APY29 Mechanism of Action in the IRE1α Pathway

Under conditions of endoplasmic reticulum (ER) stress, an accumulation of unfolded proteins causes IRE1α to oligomerize and activate through trans-autophosphorylation.[2][6] **APY29** directly modulates this process. By binding to the kinase domain, it inhibits autophosphorylation but stabilizes a conformation that activates the RNase domain, leading to downstream signaling through XBP1 splicing.[4][7]



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Caption: **APY29** modulates the IRE1α branch of the Unfolded Protein Response.

Experimental Protocols

Materials and Equipment

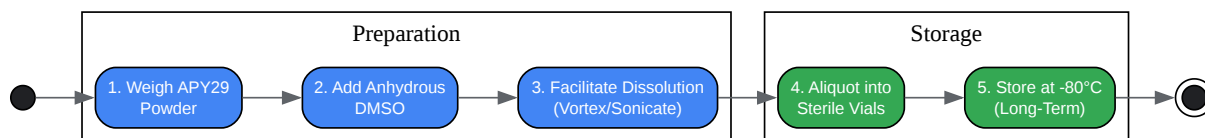
- **APY29** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Precision pipettes and sterile tips
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Always wear appropriate PPE when handling **APY29** and DMSO.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care in a well-ventilated area or chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **APY29** for specific handling and disposal information.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing the **APY29** stock solution.



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